

The Prognostic Significance of GD3 Ganglioside Expression in Cancer: A Comparative Guide

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Compound of Interest

Compound Name: *ganglioside GD3*

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The **ganglioside GD3**, a sialic acid-containing glycosphingolipid, has emerged as a significant player in the landscape of oncology. Highly expressed in tumors of neuroectodermal origin, such as melanoma and glioma, its presence is increasingly correlated with clinical outcomes and represents a promising therapeutic target.^{[1][2][3]} This guide provides a comparative overview of the correlation between GD3 expression and clinical outcomes in various cancers, supported by experimental data and detailed methodologies.

GD3 Expression and Clinical Outcomes: A Comparative Analysis

The expression of GD3 and its synthesizing enzyme, GD3 synthase (ST8SIA1), has been linked to poorer prognoses across several cancer types. The following table summarizes key findings from recent studies.

Cancer Type	Patient Cohort	Key Findings	Statistical Significance	Reference
Melanoma	58 patients with AJCC stage III B-D lymph node metastasis	High ST8SIA1 (GD3 synthase) expression was significantly associated with poor overall survival.	Hazard Ratio (HR) = 3.24; 95% CI, 1.19–8.86; p = 0.02	[4] [5]
Comparison of melanoma brain metastasis (MBM) with lymph node metastasis (LNM)	GD3 levels were significantly upregulated in MBM compared to LNM. ST8SIA1 expression was also significantly enhanced in MBM.	Not specified	[4] [5]	
High-Grade Serous Ovarian Cancer	60 patients	High serum GD3 levels (>14.5 ng/mL) were associated with shorter overall survival (OS).	Median OS: 31 vs. 70 months; p = 0.002	[6]
60 patients	High serum GD3 levels (>12.8 ng/mL) were associated with shorter progression-free survival (PFS).	Median PFS: 31 vs. 67 months; p = 0.005	[6]	

60 patients	Elevated serum GD3 was independently associated with shorter PFS in a Cox regression model.	Adjusted HR = 2.0; 95% CI, 1.1-3.8; p = 0.024	[6]
Glioma	Multiple studies	GD3 concentration in human glioma tissues is strongly correlated with tumor grade.[1][2][3]	Not specified [1][2][3]
36 patients	No direct correlation was observed between the level of GD3 expression and patient survival. [1][2][3]	Not specified	[1][2][3]
Preclinical models	Silencing of ST8SIA1/GD3 in glioblastoma models was associated with increased mouse survival and increased sensitivity to temozolomide.[7][8][9]	Not specified	[7][8][9]

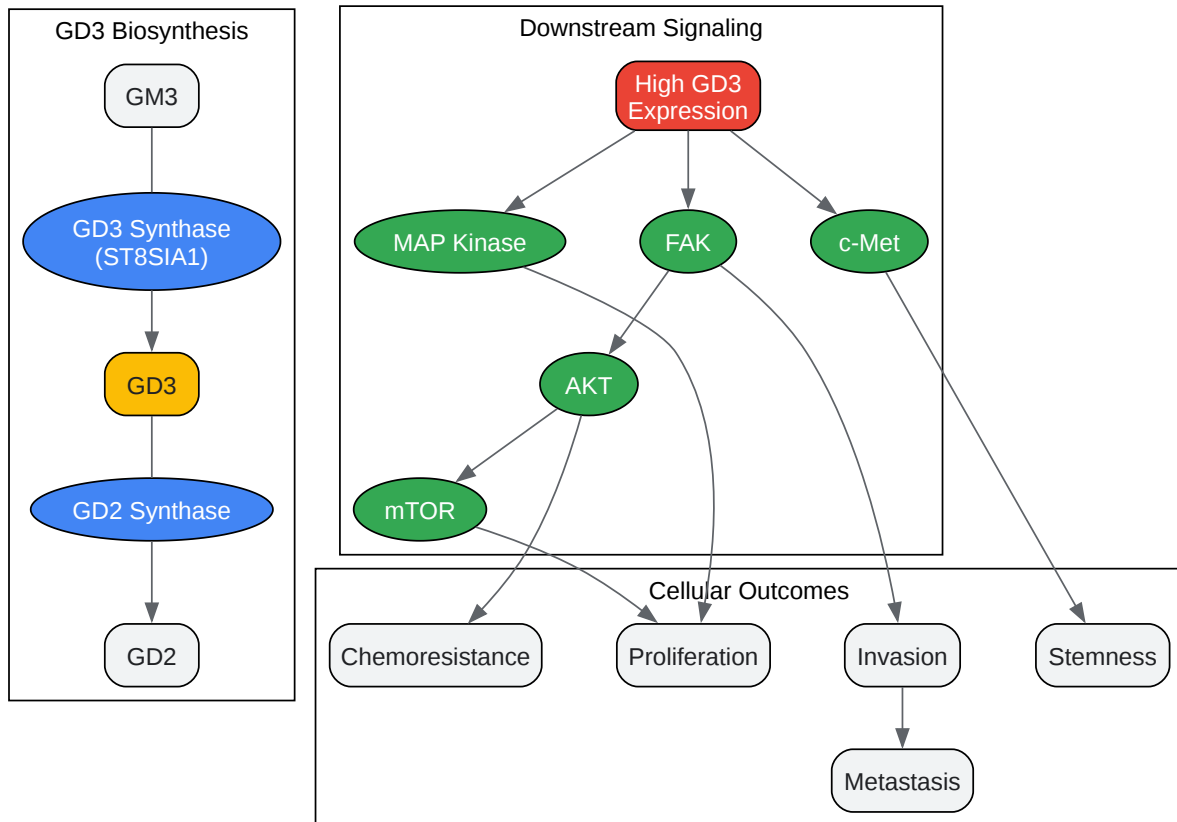
The Role of GD3 in Cancer Progression

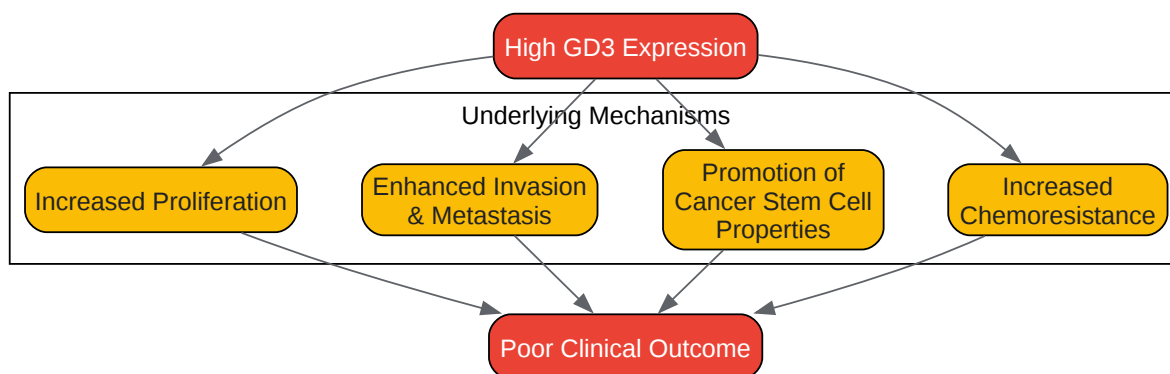
GD3 is not merely a passive biomarker; it actively participates in oncogenesis. It is implicated in crucial cellular processes that contribute to tumor growth and metastasis.[\[2\]](#)

- **Proliferation and Tumor Growth:** High GD3 expression has been linked to increased cell proliferation and tumor growth.[\[2\]](#)[\[3\]](#)
- **Migration and Invasion:** GD3 facilitates tumor cell adhesion to the extracellular matrix, promoting migration and invasion.[\[2\]](#)
- **Stemness:** GD3 is highly expressed in cancer stem-like cells, contributing to their self-renewal and tumorigenic properties.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)
- **Chemotherapy Resistance:** Elevated GD3 expression has been associated with resistance to chemotherapy, such as temozolomide in glioblastoma.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Signaling Pathways Modulated by GD3

GD3 expression influences several key signaling pathways that drive cancer progression. The diagram below illustrates the biosynthesis of GD3 and its downstream effects on oncogenic signaling.





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